

Potential research applications of 1-Methoxypentan-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Methoxypentan-3-ol**

Cat. No.: **B3381866**

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An In-depth Technical Guide to the Potential Research Applications of **1-Methoxypentan-3-ol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methoxypentan-3-ol is a bifunctional organic molecule containing both a secondary alcohol and an ether group. While specific research applications of this compound are not widely documented, its chemical structure suggests significant potential in various scientific domains. This technical guide explores the prospective research applications of **1-Methoxypentan-3-ol**, focusing on its utility as a versatile building block in organic synthesis, a valuable fragment in medicinal chemistry and drug discovery, and a candidate for specialized solvent applications. This document provides a theoretical framework for its synthesis, potential chemical transformations, and its role in the development of novel molecules, supported by detailed hypothetical experimental protocols and logical workflow diagrams.

Physicochemical Properties of 1-Methoxypentan-3-ol

A comprehensive understanding of the physicochemical properties of **1-Methoxypentan-3-ol** is fundamental to exploring its potential applications. The presence of both a hydroxyl group (a hydrogen bond donor and acceptor) and an ether group (a hydrogen bond acceptor) imparts a unique polarity and reactivity profile to the molecule.

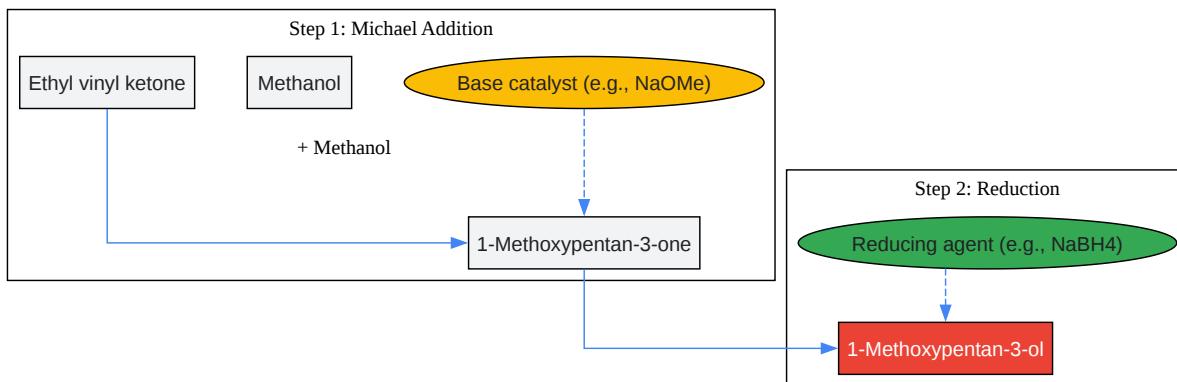
Property	Value	Reference
CAS Number	27999-99-1	[1]
Molecular Formula	C6H14O2	[1]
Molecular Weight	118.17 g/mol	[1]
Density	0.9163 g/cm ³	[1]
Boiling Point	77-82 °C at 23 Torr	[1]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	3	[2]
Topological Polar Surface Area	29.5 Å ²	[2]

Synthesis of 1-Methoxypentan-3-ol

While dedicated literature on the synthesis of **1-Methoxypentan-3-ol** is scarce, a plausible and efficient synthetic route can be devised from readily available starting materials. A logical approach involves the reduction of the corresponding ketone, 1-methoxypentan-3-one.

Proposed Synthetic Workflow

The following diagram illustrates a proposed two-step synthesis of **1-Methoxypentan-3-ol**, starting from the Michael addition of methanol to ethyl vinyl ketone, followed by the reduction of the resulting ketone.



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Caption: Proposed two-step synthesis of **1-Methoxypentan-3-ol**.

Hypothetical Experimental Protocol for Synthesis

Step 1: Synthesis of 1-Methoxypentan-3-one

- To a solution of methanol (1.2 equivalents), add a catalytic amount of sodium methoxide (0.05 equivalents) at 0 °C under an inert atmosphere.
- Slowly add ethyl vinyl ketone (1.0 equivalent) to the solution while maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Upon completion, neutralize the reaction with a mild acid (e.g., ammonium chloride solution) and extract the product with a suitable organic solvent (e.g., diethyl ether).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 1-methoxypentan-3-one.
- Purify the crude product by vacuum distillation.

Step 2: Synthesis of **1-Methoxypentan-3-ol**

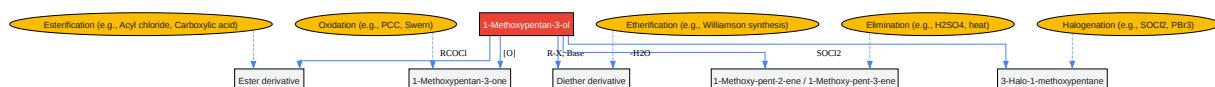
- Dissolve the purified 1-methoxypentan-3-one (1.0 equivalent) in a suitable protic solvent such as methanol or ethanol at 0 °C.
- Add sodium borohydride (NaBH₄) (1.1 equivalents) portion-wise to the solution, ensuring the temperature does not exceed 10 °C.
- After the addition is complete, stir the reaction mixture at room temperature for 4 hours.
- Monitor the reduction by TLC or GC-MS.
- Quench the reaction by the slow addition of water, followed by acidification with dilute HCl to decompose the excess NaBH₄.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to obtain **1-Methoxypentan-3-ol**.
- Further purification can be achieved through column chromatography on silica gel if necessary.

Potential Research Applications

The bifunctional nature of **1-Methoxypentan-3-ol** opens up several avenues for its application in research, particularly in organic synthesis and medicinal chemistry.

Intermediate in Organic Synthesis

1-Methoxypentan-3-ol can serve as a versatile precursor for the synthesis of a variety of organic molecules. The hydroxyl group can undergo oxidation, esterification, or etherification, while the ether linkage provides stability under certain reaction conditions.



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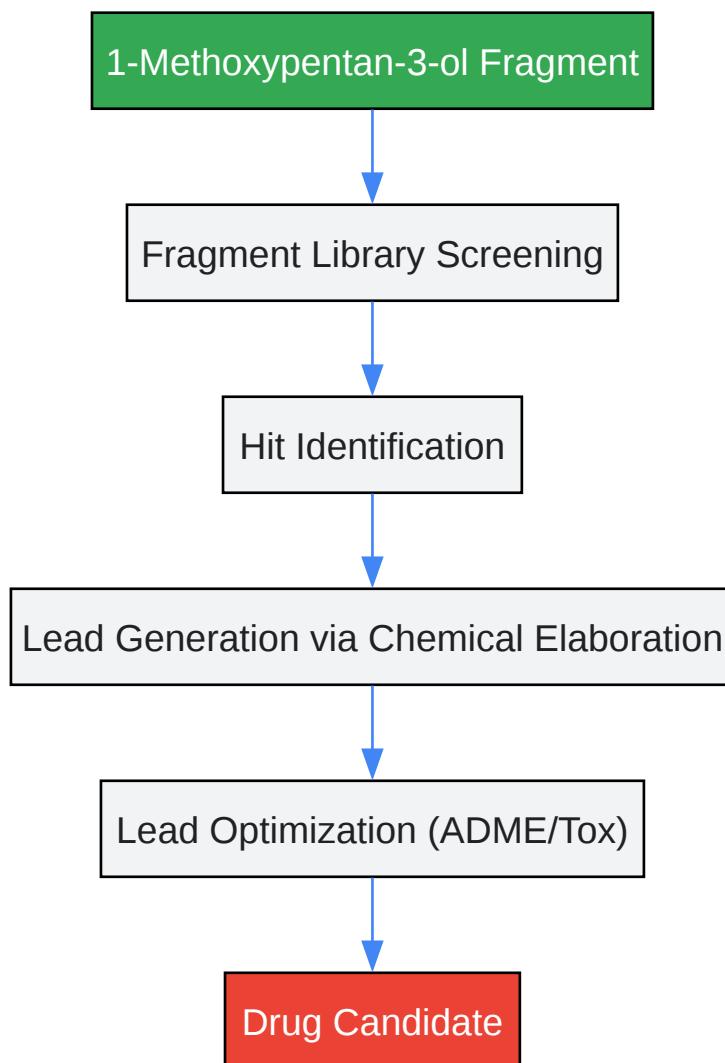
Caption: Potential synthetic transformations of **1-Methoxypentan-3-ol**.

Fragment in Medicinal Chemistry and Drug Development

In the realm of drug discovery, small, functionalized molecules are crucial for building larger, more complex active pharmaceutical ingredients (APIs). The incorporation of alkoxy alcohols can be a strategic approach to modulate the physicochemical properties of a drug candidate.

- Improved Pharmacokinetic Profile: The introduction of a methoxy and hydroxyl group can influence a molecule's lipophilicity (LogP), solubility, and metabolic stability. The ether group is generally more stable to metabolic degradation than an ester, while the hydroxyl group can provide a site for potential secondary metabolic reactions or improve water solubility. The inclusion of such functionalities is a key strategy in drug design to overcome challenges like poor permeability and rapid metabolism.[3]
- Scaffold for Novel Compounds: **1-Methoxypentan-3-ol** can be used as a scaffold to which various pharmacophores can be attached, leading to the generation of new chemical entities for screening.

The logical workflow for utilizing a fragment like **1-Methoxypentan-3-ol** in a drug discovery program is outlined below.

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Caption: Role of **1-Methoxypentan-3-ol** in a fragment-based drug discovery workflow.

Specialty Solvent

The amphipathic nature of **1-Methoxypentan-3-ol**, possessing both polar (hydroxyl) and non-polar (alkyl chain) characteristics, along with the ether functionality, suggests its potential as a specialty solvent. It could be particularly useful in reactions requiring the dissolution of both polar and non-polar reagents. Its boiling point suggests it would be suitable for reactions conducted at moderate temperatures.

Conclusion

While **1-Methoxypentan-3-ol** is not a widely studied chemical, its molecular architecture provides a strong basis for its potential utility in several areas of chemical research. As a synthetic intermediate, it offers two distinct functional groups for elaboration. In medicinal chemistry, it represents a valuable fragment for modifying the properties of bioactive molecules. Further experimental validation of the proposed synthesis and applications is warranted and could establish **1-Methoxypentan-3-ol** as a useful tool for chemists in both academic and industrial settings. This guide serves as a foundational document to stimulate further investigation into this promising, yet under-explored, molecule.

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- To cite this document: BenchChem. [Potential research applications of 1-Methoxypentan-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3381866#potential-research-applications-of-1-methoxypentan-3-ol>

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